

Standard Operating Procedure for the Application of Diquat Herbicide in Greenhouse Studies

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Compound of Interest

Compound Name: *Reglone*
Cat. No.: *B022050*

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Purpose

This document provides a standardized operating procedure (SOP) for the safe and effective application of diquat-based herbicides in a controlled greenhouse environment for research purposes. The protocol is designed for researchers, scientists, and technicians to ensure procedural consistency, operator safety, and the generation of reliable data.

Scope

This SOP applies to the preparation, application, and post-application management of diquat dibromide for non-selective, post-emergence weed control in designated areas within a research greenhouse. Applications are restricted to non-crop areas such as beneath benches, on floors, and in walkways, unless the experimental design specifically targets plants in containers and is conducted within a controlled and isolated chamber.

Responsibilities

- Principal Investigator (PI) / Study Director: Responsible for ensuring all personnel are trained on this SOP, have access to necessary Personal Protective Equipment (PPE), and that the study complies with all institutional and regulatory guidelines.
- Research Scientist / Technician: Responsible for reading and understanding this SOP, adhering to all safety and application protocols, and accurately documenting all procedures.

Materials and Equipment

- Diquat Dibromide Herbicide (e.g., Reward®, Diquat 2L)
- Nonionic Surfactant (containing 75% or greater active ingredient)
- Personal Protective Equipment (PPE):
 - Chemical-resistant coveralls over a long-sleeved shirt and long pants[1][2]
 - Waterproof gloves (e.g., butyl or nitrile)[1][2]
 - Protective eyewear (goggles or face shield)[1][2]
 - Chemical-resistant footwear plus socks
 - NIOSH-approved respirator (required when applying in enclosed spaces with poor ventilation)[3]
 - Chemical-resistant apron (for mixing and loading)[1]
- Calibrated Sprayer (e.g., backpack, handheld). Low-volume or air-assisted sprayers are suitable for greenhouse applications.[4]
- Graduated Cylinders and Measuring Cups
- Clean Water Source (Note: Do not use dirty or muddy water as it can reduce efficacy)[5][6]
- Warning Signs ("Pesticide Application in Progress")
- Spill Containment Kit
- First Aid Kit, including an eye wash station

Safety Precautions

- Hazard Communication: Diquat is harmful if swallowed, inhaled, or absorbed through the skin and causes skin and eye irritation.[1][7][8] Prolonged or repeated exposure may cause

damage to the liver and kidneys.[9] All personnel must review the Safety Data Sheet (SDS) for diquat dibromide prior to handling.[7][9][10]

- Handling: Always wear the specified PPE during mixing, application, and cleanup.[11] Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.[5][9] Remove contaminated clothing immediately and wash it separately from other laundry.[5][11]
- Ventilation: Ensure the greenhouse is well-ventilated during and after application. Turn off and isolate air circulation fans that could cause spray drift to non-target areas or sensitive crops.[3][12]
- Restricted Entry Interval (REI): A 24-hour REI is standard for diquat.[6] Do not enter or allow worker entry into treated areas during this period. Post warning signs at all entrances to the treated area.

Experimental Protocols

Pre-Application Protocol

- Site Preparation:
 - Identify and clearly mark the target application areas (e.g., under benches, walkways).
 - If applying near sensitive crops, use physical barriers (e.g., plastic sheeting) to prevent spray drift. Close all greenhouse vents and openings during application.[3][12]
 - For studies involving treatment of potted plants, move them to a designated, isolated spray chamber to prevent cross-contamination.
 - Ensure the target weeds are actively growing and are between 1 to 6 inches in height for optimal control.[6][13][14]
- Equipment Calibration:
 - Calibrate the sprayer with clean water to ensure the desired application volume and uniform coverage. This is critical for accurate data.

- Select appropriate nozzles (e.g., flat-fan) that produce fine-to-medium droplets to ensure thorough coverage without generating excessive drift.[6]
- Environmental Conditions:
 - Apply when temperatures are above 50°F (10°C).[12][13]
 - Do not apply when rain is expected, as a sufficient dry period is needed for the herbicide to be effective.[13][15]
 - Application in sunny conditions can enhance the speed of action, as diquat's mode of action is light-dependent.[16][17]

Diquat Solution Preparation

- Calculation: Determine the total spray volume needed based on the area to be treated and the calibrated output of the sprayer. Use the tables below to determine the required amount of diquat and surfactant.
- Mixing:
 - Fill the spray tank with half the required volume of clean water.
 - Begin agitation.
 - Add the measured amount of diquat herbicide to the tank.
 - Add the measured amount of nonionic surfactant.[13][14][17]
 - Add the remaining volume of water and continue to agitate until the solution is thoroughly mixed.
 - Use the spray solution promptly after mixing.

Application Protocol

- Final Safety Check: Don all required PPE. Ensure all non-essential personnel have vacated the area and warning signs are posted.

- Spraying Technique:
 - Apply the solution uniformly over the target weeds.
 - Spray to the point of wetness, but avoid runoff, as diquat is a contact herbicide and complete coverage is essential for efficacy.[6][17][18]
 - Maintain a consistent spray pressure and speed to ensure the calibrated application rate is achieved.
- Post-Application Immediate Actions:
 - Once spraying is complete, exit the treated area.
 - Keep the area closed and ventilated (if possible without causing drift) for the duration of the 24-hour REI.

Post-Application Protocol

- Equipment Cleaning:
 - Thoroughly clean the sprayer immediately after use.
 - Triple-rinse the tank with clean water and dispose of the rinsate in accordance with institutional and local regulations.[5] Do not dispose of rinsate down the drain.
- Data Collection:
 - After the 24-hour REI has passed, personnel may re-enter the area (wearing clean PPE if contact with treated surfaces is likely).
 - Assess and record outcomes at predetermined intervals (e.g., 24 hours, 72 hours, 1 week). Diquat is a rapid-acting herbicide, with effects typically visible within a few hours to a few days.[14][17]
 - Data points may include percent weed control (visual rating), phytotoxicity ratings on any nearby non-target plants, and photographic documentation.

Data Presentation

Table 1: Diquat Application Rates for Greenhouse Spot Treatment

Target Scenario	Diquat Concentration (per 100 gal water)	Diquat Concentration (per 1 gal water)	Nonionic Surfactant (75%+)	Reference
General Weed Control	1.0 - 2.0 quarts	0.75 fl. oz. (22 ml)	Add per label rate	[13][14]
Difficult Weeds (e.g., Cattails)	Up to 8.0 quarts (0.5% solution)	~3.0 fl. oz. (88 ml)	0.25 - 1.0% v/v	[11][18]

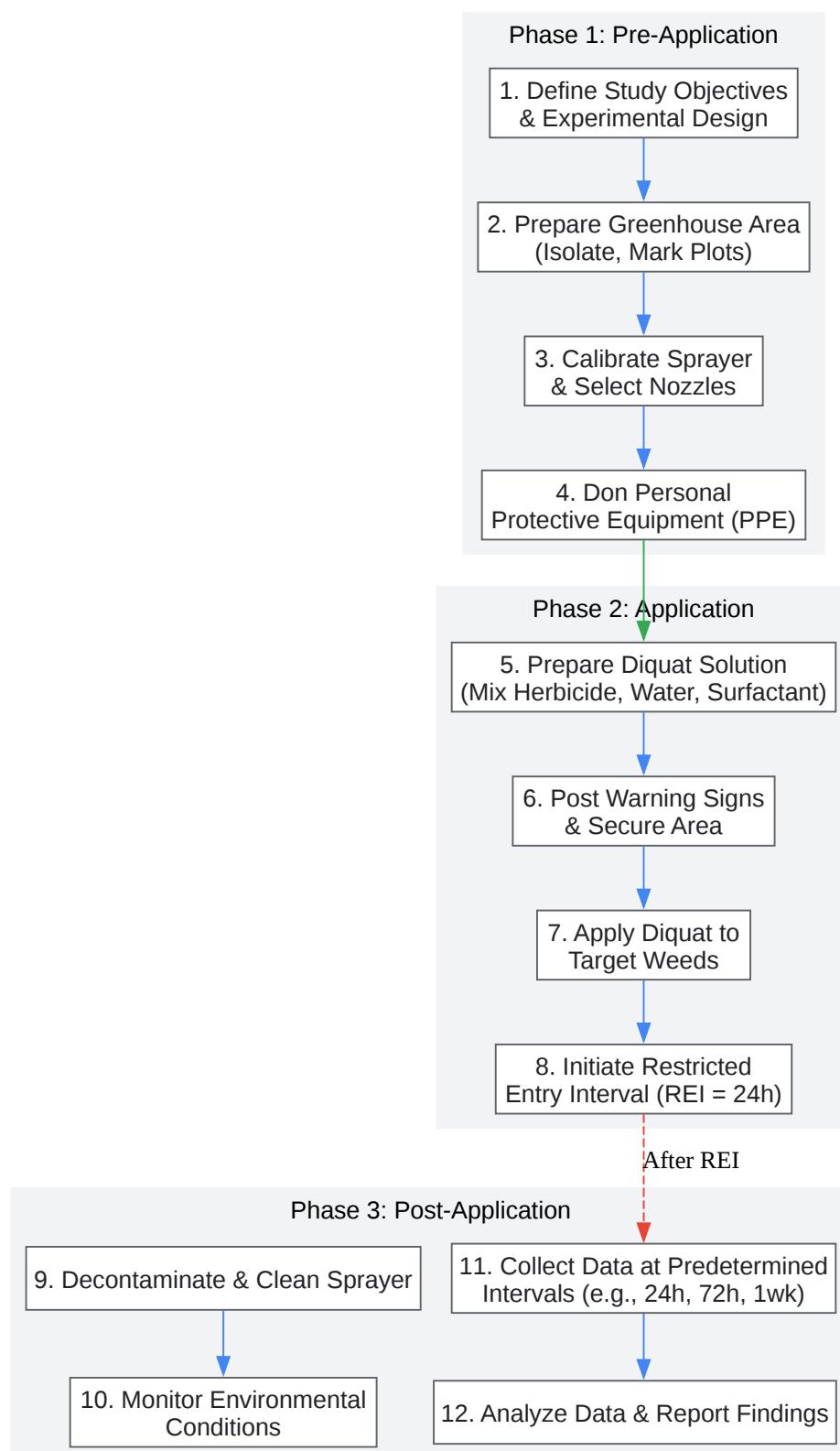
Table 2: Diquat Application Rates for Greenhouse Broadcast Treatment

Application Rate (per Acre)	Water Volume (per Acre)	Nonionic Surfactant (75%+)	Use Case	Reference
1.0 - 2.0 pints	Minimum 15 gallons	Add per label rate	General broadcast on floors/walkways	[14][18]

Note: Always consult the specific product label for exact rates and instructions, as formulations may vary. 1 quart = 32 fl. oz. = ~946 ml. 1 pint = 16 fl. oz. = ~473 ml.

Visualization

Experimental Workflow Diagram

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Caption: Workflow for Diquat Application in Greenhouse Studies.

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